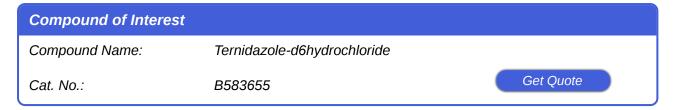


In-Depth Technical Guide: Physical and Chemical Properties of Ternidazole-d6 Hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of Ternidazole-d6 hydrochloride, a deuterated analog of the antiprotozoal agent Ternidazole. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug development, metabolism studies, and analytical method development.

Core Chemical and Physical Properties

Ternidazole-d6 hydrochloride is a stable isotope-labeled version of Ternidazole hydrochloride, primarily utilized as an internal standard in pharmacokinetic and metabolic studies to ensure accurate quantification. The deuteration is typically on the propanol side chain.

General Information



Property	Value	Citation
Chemical Name	2-Methyl-5-nitro-1H-imidazole- 1-propanol-d6 Hydrochloride	
Synonyms	1-(3-Hydroxypropyl-d6)-2- methyl-5-nitroimidazole Hydrochloride	<u>-</u>
CAS Number	1346599-62-9	-
Free Base CAS	1346746-61-9	-
Unlabeled HCl CAS	70028-95-4	[1]

Physical Properties

Quantitative physical data for Ternidazole-d6 hydrochloride is not extensively published. The following table includes data for the unlabeled hydrochloride salt where available, which is expected to be a close approximation.



Property	Value	Notes	Citation
Appearance	Off-White to Pale Yellow Solid	Based on data for Tinidazole.	[2]
Melting Point	Not available for d6 form. 118-120 °C (Ternidazole)	Data for the non- deuterated parent compound. The melting point of Tinidazole, a related compound, is 127-128 °C.	[2][3]
Boiling Point	Not available		
Solubility	DMSO: 250 mg/mL (1127.96 mM) (for Ternidazole HCl)	Sonication may be required. Also soluble in formulations of PEG300, Tween-80, and saline.	[4][5]

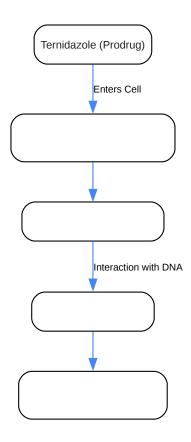
Chemical Properties

Property	Value	Citation
Molecular Formula	C7H6D6CIN3O3	
Molecular Weight	227.68 g/mol	
Purity	>98% (by HPLC)	[4]
Storage	Store at -20°C, keep away from moisture.	[4][5]
Stability	Stable for ≥ 2 years at -20°C. Stock solutions are stable for 6 months at -80°C or 1 month at -20°C.	[4][6]

Mechanism of Action



Ternidazole, the parent compound of Ternidazole-d6 hydrochloride, is a 5-nitroimidazole antibiotic. Its mechanism of action is characteristic of this class of drugs, which are effective against anaerobic bacteria and protozoa.



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Mechanism of action for Ternidazole.

Experimental Protocols

Detailed experimental protocols for Ternidazole-d6 hydrochloride are not readily available in the public domain. However, the following sections outline standard methodologies for the analysis of the parent compound and related nitroimidazoles, which can be adapted for the deuterated analog.

High-Performance Liquid Chromatography (HPLC)



HPLC is a common technique for the quantification of Ternidazole and related compounds in various matrices.

Objective: To determine the purity of a Ternidazole sample or its concentration in a formulation.

Instrumentation and Conditions (Representative):

- HPLC System: A standard HPLC system with a UV-Vis detector is suitable.
- Column: A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μm particle size) is commonly used.
- Mobile Phase: A mixture of a buffer (e.g., phosphate buffer) and an organic solvent (e.g., methanol or acetonitrile) is typical. The exact ratio should be optimized.
- Flow Rate: Approximately 1.0 mL/min.
- Detection Wavelength: Around 317 nm, which is the λmax for Tinidazole in a phosphate buffer.[1]
- Injection Volume: 10-20 μL.
- Temperature: Ambient or controlled at a specific temperature (e.g., 30°C).

Sample Preparation:

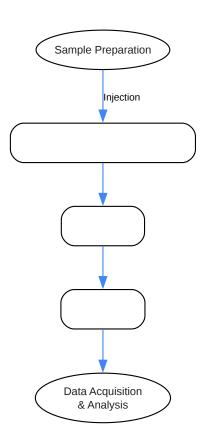
- Standard Solution: Accurately weigh a known amount of Ternidazole reference standard and dissolve it in the mobile phase to prepare a stock solution. Further dilute to create a series of calibration standards.
- Sample Solution: Dissolve the sample containing Ternidazole in the mobile phase. If it is a solid dosage form, it may require powdering, dissolution, sonication, and filtration.

Procedure:

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the standard solutions to generate a calibration curve.



- Inject the sample solution.
- The concentration of Ternidazole in the sample is determined by comparing its peak area to the calibration curve.



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A typical HPLC workflow.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation and purity assessment of Ternidazole-d6 hydrochloride.

Objective: To confirm the chemical structure and the location of deuterium labeling.

Instrumentation and Conditions (General):



- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated dimethyl sulfoxide (DMSO-d₆) is a common solvent for similar compounds.
- Internal Standard: Tetramethylsilane (TMS) is typically used for referencing ¹H and ¹³C spectra.

Procedure:

- Dissolve a small amount of the Ternidazole-d6 hydrochloride sample in the chosen deuterated solvent.
- Acquire ¹H NMR and ¹³C NMR spectra.
- For detailed structural confirmation, 2D NMR experiments such as COSY, HSQC, and HMBC can be performed.
- The absence of proton signals at the expected positions in the ¹H NMR spectrum and the corresponding changes in the ¹³C NMR spectrum would confirm the deuterium labeling.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule, which is crucial for confirming its identity.

Objective: To confirm the molecular weight and isotopic enrichment of Ternidazole-d6 hydrochloride.

Instrumentation and Conditions (Representative):

- Mass Spectrometer: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) is preferred for accurate mass measurements.
- Ionization Source: Electrospray ionization (ESI) is a common choice for this type of molecule.
- Mode: Positive ion mode is typically used.



Procedure:

- Prepare a dilute solution of the sample in a suitable solvent (e.g., methanol or acetonitrile with a small amount of formic acid).
- Infuse the sample directly into the mass spectrometer or introduce it via an LC system.
- Acquire the mass spectrum. The data will show the molecular ion peak corresponding to the mass of the deuterated compound.

Safety and Handling

Based on the safety data sheets for Ternidazole and the related compound Tinidazole, the following precautions should be observed:

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves, and eye/face protection.[7][8]
- Handling: Handle in a well-ventilated area. Avoid the formation of dust and aerosols.[7][9]
- Storage: Keep the container tightly closed in a dry and well-ventilated place. For long-term storage, refrigeration at -20°C is recommended.[4][5]
- Fire Fighting: Use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[7]

This guide provides a summary of the available technical information on Ternidazole-d6 hydrochloride. For specific applications, it is recommended to consult the certificate of analysis provided by the supplier and to perform appropriate validation experiments.

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